

Essential Safety and Logistics for Handling 1,3-Diphenoxybenzene

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Compound of Interest

Compound Name: 1,3-Diphenoxybenzene

Cat. No.: B1666200

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For researchers, scientists, and drug development professionals, the safe and efficient handling of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for **1,3-Diphenoxybenzene**, including operational and disposal plans, to ensure a secure laboratory environment.

Personal Protective Equipment (PPE)

While **1,3-Diphenoxybenzene** is not classified as hazardous by the 2012 OSHA Hazard Communication Standard, adherence to good industrial hygiene and safety practices is crucial. The following personal protective equipment is recommended to minimize exposure and ensure safety.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety Glasses with side shields or Chemical Safety Goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option.
Lab coat	Standard laboratory coat.	
Respiratory Protection	Dust mask	A type N95 (US) dust mask is recommended, particularly when handling the powder form. ^{[1][2]} Under normal use conditions with adequate ventilation, respiratory protection is not typically required.

Operational Plan: Safe Handling and Storage

Engineering Controls: Under normal laboratory conditions, special engineering controls are not required. However, it is best practice to handle **1,3-Diphenoxybenzene** in a well-ventilated area.

Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly.
- **Dispensing:** As **1,3-Diphenoxybenzene** is a solid, white, odorless powder, care should be taken to avoid creating dust.
- **Weighing:** Use a balance in a designated area. Clean any spills immediately.
- **General Hygiene:** Avoid contact with skin and eyes. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents.

Disposal Plan

The disposal of **1,3-Diphenoxybenzene** and its waste must be conducted in accordance with local, regional, and national regulations. Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.

Step-by-Step Disposal Protocol:

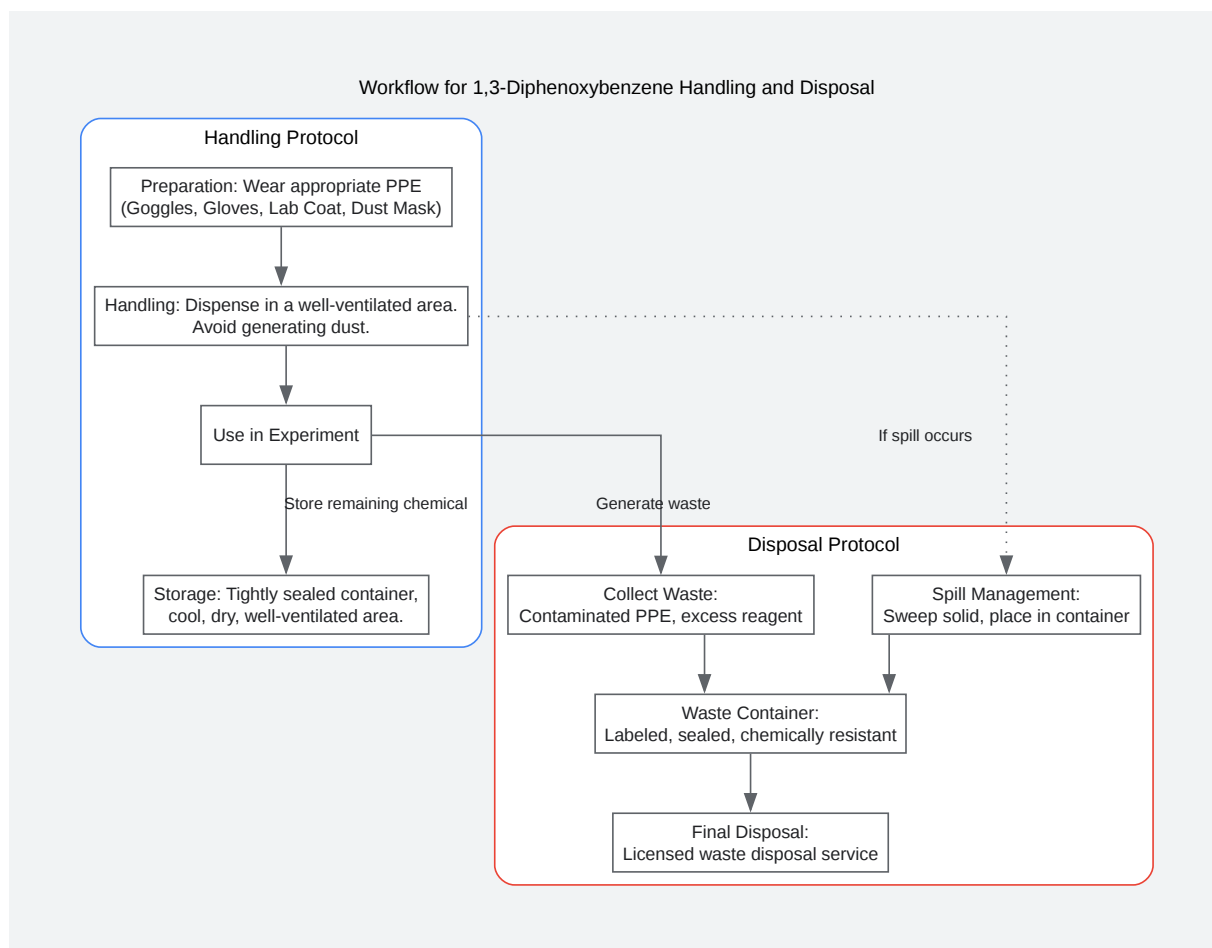
- **Waste Collection:** Collect solid waste, such as contaminated gloves and weighing paper, in a designated and clearly labeled hazardous waste container.
- **Container Management:** Use approved, chemically resistant containers for waste. Keep containers tightly sealed when not in use.
- **Spill Management:** In case of a spill, sweep up the solid material and place it into a suitable container for disposal.
- **Final Disposal:** Arrange for collection by a licensed chemical waste disposal service.

Physical and Chemical Properties

Property	Value
Appearance	White Solid Powder
Odor	Odorless
Melting Point	58 - 61 °C (136.4 - 141.8 °F)
Molecular Formula	C18H14O2
Molecular Weight	262.30

Logical Workflow for Handling and Disposal

The following diagram outlines the key steps and decision points for the safe handling and disposal of **1,3-Diphenoxybenzene**.



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Caption: Logical workflow for the safe handling and disposal of **1,3-Diphenoxybenzene**.

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References

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- 2. 1,3-Dimethoxybenzene = 98 , FG 151-10-0 [sigmaaldrich.com]
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